

Application Notes & Protocols for Phenethyl Isovalerate as a Fragrance Ingredient in Cosmetics

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Compound of Interest

Compound Name: Phenethyl isovalerate

CAS No.: 140-26-1

Cat. No.: B1208491

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Introduction and Strategic Overview

Phenethyl isovalerate (CAS No. 140-26-1) is a valuable ester in the perfumer's palette, prized for its complex and pleasant aromatic profile.^{[1][2]} Formed from phenethyl alcohol and isovaleric acid, it presents as a colorless to pale yellow liquid.^{[3][4]} Its scent is predominantly characterized by sweet, fruity, and floral notes, often with nuances of rose, apple, peach, apricot, and honey.^{[4][5][6]} This multifaceted aroma makes it a versatile ingredient, capable of acting as a heart or middle note in fragrance compositions, where it enhances richness and longevity.^[3]

These application notes provide a comprehensive technical guide for researchers, formulators, and drug development professionals on the effective and safe use of **phenethyl isovalerate** in cosmetic and personal care products. The document outlines its physicochemical properties, formulation guidelines, and detailed protocols for stability, sensory, and safety assessments, with a focus on modern, non-animal testing methodologies.

Physicochemical and Olfactory Profile

A thorough understanding of the material's properties is fundamental to its successful application.

Table 1: Physicochemical Properties of **Phenethyl Isovalerate**

Property	Value	Source(s)
CAS Number	140-26-1	[1][7][8]
Molecular Formula	C ₁₃ H ₁₈ O ₂	[7][8][9]
Molecular Weight	206.28 g/mol	[1][9]
Appearance	Colorless to slightly yellow liquid	[1][3][4]
Boiling Point	263 - 268 °C	[1][10][11]
Density	~0.974 g/mL at 25 °C	[10][11]
Refractive Index	n _{20/D} 1.484 - 1.486	[1][10]
Solubility	Insoluble in water; Soluble in oils, alcohols, and organic solvents.[1][3]	[1][3]
FEMA Number	2871	[9][10]

Olfactory Characteristics:

- Primary Notes: Fruity, Floral, Sweet.[3][6]
- Sub-notes: Rose, peach, apricot, apple, honey, and green nuances.[4][5][6]
- Role in Fragrance: Typically used as a heart note to provide a sweet, floral-fruity body and improve the composition's longevity.[3] It blends well with other floral and fruity accords.[3][4]

Formulation and Regulatory Considerations

Application in Cosmetic Products

Phenethyl isovalerate is incorporated into a wide range of personal care products, including:

- Fine Fragrances (Perfumes, Colognes)[3]
- Skin Care (Lotions, Creams)[2][3]
- Body Care (Deodorants, Body Washes)[3]
- Hair Care (Shampoos, Conditioners)[3]

Its excellent solubility in oils and organic solvents facilitates easy integration into various cosmetic bases, from emulsions to anhydrous systems.[1][3]

Regulatory Standing and Safety

The safety of fragrance ingredients is paramount. **Phenethyl isovalerate** has been subject to rigorous evaluation by industry bodies.

- RIFM Safety Assessment: The Research Institute for Fragrance Materials (RIFM) has conducted a thorough safety assessment. Their findings, often employing read-across methodologies with structurally similar compounds, support the safe use of **phenethyl isovalerate** under current conditions.[12][13][14] The RIFM evaluation covers multiple endpoints, including genotoxicity, repeated dose toxicity, and skin sensitization.[12] For the skin sensitization endpoint, data from a read-across analog, 2-phenylethyl pivalate, indicated that **phenethyl isovalerate** is not a safety concern at current use levels.[12]
- IFRA Standards: The International Fragrance Association (IFRA) sets standards for the safe use of fragrance materials.[15] Based on safety assessments, the IFRA Code of Practice recommends a maximum usage level for **phenethyl isovalerate** of up to 8.0% in the final fragrance concentrate.[6] Adherence to IFRA standards is crucial for regulatory compliance and consumer safety.[15]
- GHS Classification: Material Safety Data Sheets (MSDS) may classify **phenethyl isovalerate** as a skin and eye irritant (Category 2/2A).[7][8] It is essential to handle the raw material with appropriate personal protective equipment (PPE), including gloves and safety goggles.[7][8]

Experimental Protocols

The following protocols are designed to guide the evaluation of **phenethyl isovalerate** for cosmetic applications.

Protocol 1: Stability and Compatibility in a Cosmetic Emulsion

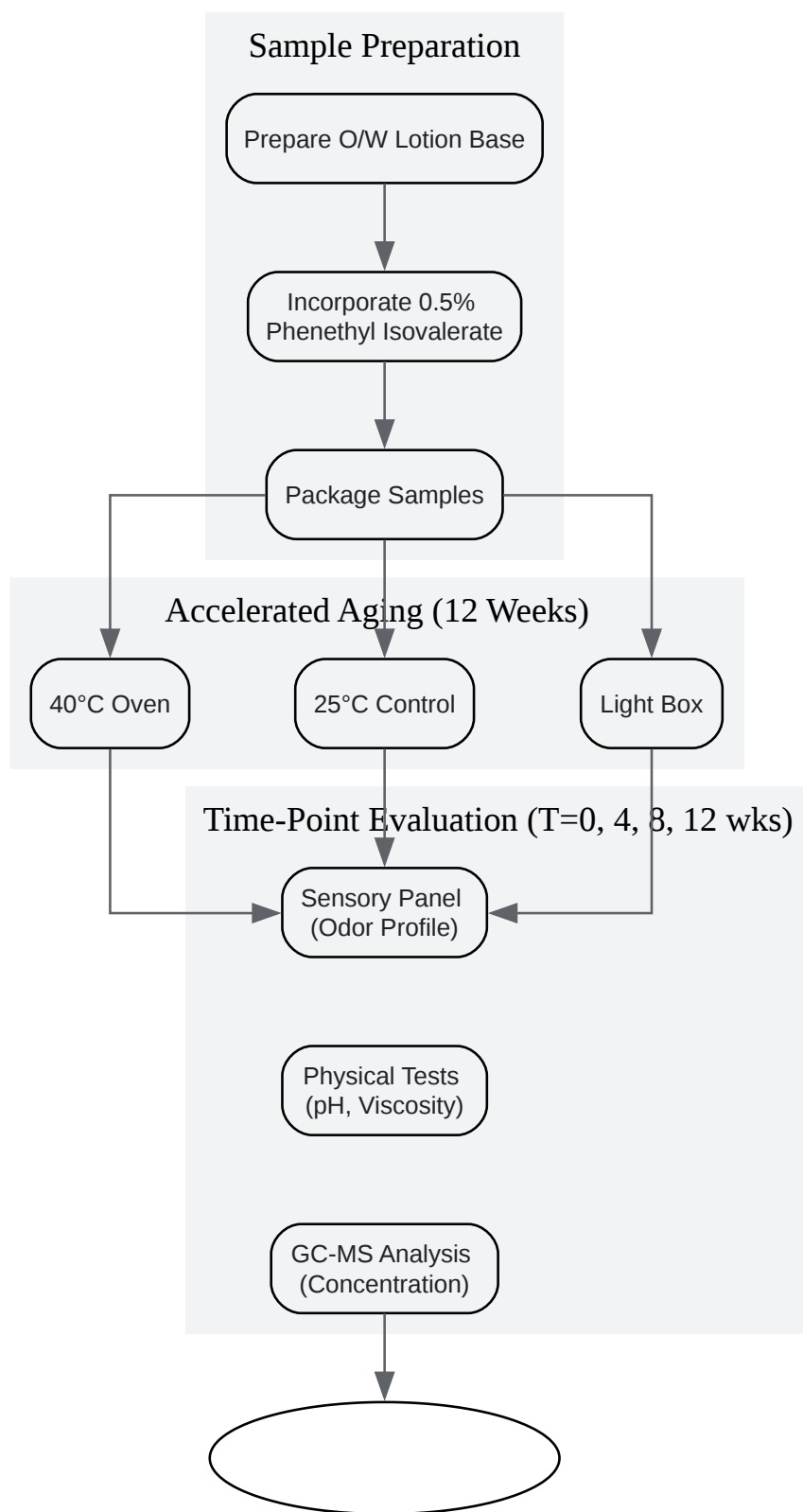
Objective: To assess the chemical and olfactory stability of **phenethyl isovalerate** when incorporated into a representative oil-in-water (O/W) lotion base under accelerated aging conditions.

Methodology:

- Base Formulation: Prepare a standardized O/W lotion base without any fragrance.
- Sample Preparation:
 - Incorporate **phenethyl isovalerate** at a typical concentration (e.g., 0.5% w/w) into the lotion base during the cool-down phase ($<40^{\circ}\text{C}$) with gentle mixing to ensure homogeneity.
 - Prepare a control sample (lotion base without **phenethyl isovalerate**).
 - Package samples in airtight, inert containers (e.g., glass jars).
- Storage Conditions: Store the samples under the following conditions for 12 weeks:
 - Accelerated: $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$
 - Room Temperature: $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$
 - Light Exposure: 25°C with exposure to controlled UV/Vis light.
- Evaluation Schedule: Analyze samples at baseline ($T=0$) and at weeks 4, 8, and 12.
- Analytical Methods:

- Sensory Evaluation: A trained sensory panel evaluates the fragrance of the lotion for changes in character, intensity, and the emergence of any off-odors compared to the T=0 sample.
- Physicochemical Analysis: Monitor the lotion for changes in pH, viscosity, and emulsion stability (e.g., phase separation).
- Chromatographic Analysis (GC-MS):
 - Extract the fragrance from the lotion using an appropriate solvent (e.g., hexane or methyl t-butyl ether).
 - Analyze the extract via Gas Chromatography-Mass Spectrometry (GC-MS) to quantify the concentration of **phenethyl isovalerate** and identify any potential degradation products.[\[16\]](#)

Causality: Storing samples at elevated temperatures and under light exposure accelerates potential degradation reactions (e.g., hydrolysis, oxidation), providing predictive insights into the long-term shelf life of the fragrance in the final product. GC-MS provides an unbiased, quantitative measure of chemical stability, complementing the subjective but critical sensory data.



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Caption: Workflow for cosmetic stability testing.

Protocol 2: Sensory Panel Evaluation for Fragrance Performance

Objective: To characterize the olfactory profile, intensity, and longevity of **phenethyl isovalerate** using a trained sensory panel.

Methodology:

- Panelist Selection: Recruit panelists pre-screened for olfactory acuity and absence of sensitivities.[\[17\]](#)
- Environment: Conduct evaluations in a controlled, well-ventilated, and odor-neutral environment to prevent sensory bias.[\[17\]](#)
- Sample Preparation: Prepare a 10% solution of **phenethyl isovalerate** in an odorless solvent (e.g., ethanol).
- Evaluation Procedure:
 - Dip standard fragrance blotters (smelling strips) into the solution for a standardized time (e.g., 2 seconds) to a depth of 1 cm.
 - Panelists evaluate the blotters at specific time intervals:
 - Top Note (0-15 min): Initial impression.
 - Mid Note (15 min - 2 hours): The main character of the fragrance.
 - Base Note (>2 hours): The lingering scent, assessing longevity.
- Data Collection: Panelists rate the fragrance on several attributes using a labeled magnitude scale (e.g., 0-10):
 - Overall Intensity
 - Fruity Character
 - Floral/Rose Character

- Sweetness
- Presence of any other notes (e.g., green, honey).
- Data Analysis: Analyze the data statistically to determine the mean scores for each attribute over time, creating a fragrance evaporation curve.[18]

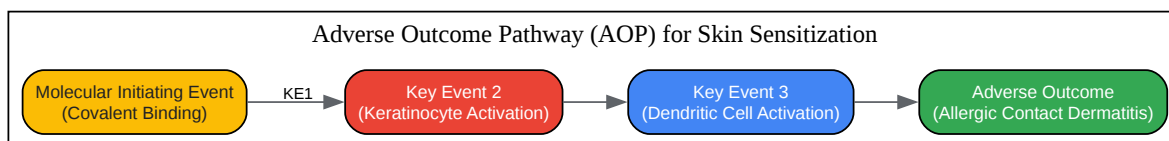
Causality: This protocol isolates the fragrance material to assess its intrinsic olfactory properties without interference from a cosmetic base.[19] Tracking the profile over time is essential for understanding how the fragrance will perform and evolve after application, which is critical for designing a balanced and appealing final product.[18]

Protocol 3: In Vitro and In Chemico Skin Sensitization Assessment

Objective: To evaluate the skin sensitization potential of **phenethyl isovalerate** using a tiered, non-animal testing strategy aligned with OECD guidelines. This approach is mandatory in regions like the EU where animal testing for cosmetics is banned.[20][21]

Background - The Adverse Outcome Pathway (AOP): Skin sensitization is understood as a series of key events (KEs).[20] Modern testing strategies target these KEs.

- KE1: Covalent binding of the chemical to skin proteins (haptentation).[20]
- KE2: Activation of keratinocytes, leading to an inflammatory response.[20]
- KE3: Activation and mobilization of dendritic cells.[20]



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Caption: The AOP for skin sensitization.

Tiered Testing Strategy (per OECD Guidelines):

- In Chemico Assessment of Protein Reactivity (KE1):
 - Assay: Direct Peptide Reactivity Assay (DPRA) per OECD Test Guideline (TG) 442C.[\[20\]](#)
[\[22\]](#)
 - Principle: Measures the depletion of synthetic peptides containing cysteine or lysine after incubation with the test chemical. The depletion percentage is used to classify the substance's reactivity.
 - Interpretation: Significant peptide depletion suggests the material can haptenate skin proteins, fulfilling KE1.
- In Vitro Assessment of Keratinocyte Activation (KE2):
 - Assay: KeratinoSens™ or LuSens™ assays per OECD TG 442D.[\[20\]](#)[\[22\]](#)
 - Principle: These assays use genetically modified keratinocyte cell lines. Activation of the Nrf2 signaling pathway, a key response to sensitizers, is measured via a luciferase reporter gene.
 - Interpretation: A positive result indicates the material can induce inflammatory and defense mechanisms in skin cells, fulfilling KE2.
- In Vitro Assessment of Dendritic Cell Activation (KE3):
 - Assay: Human Cell Line Activation Test (h-CLAT) per OECD TG 442E.[\[20\]](#)
 - Principle: Measures the upregulation of cell surface markers (e.g., CD86, CD54) on a monocytic cell line (THP-1) following exposure to the test chemical, mimicking dendritic cell activation.
 - Interpretation: Upregulation of these markers indicates the material can activate a key immune cell type, fulfilling KE3.
- Data Integration and Hazard Assessment:

- Methodology: The results from the assays (DPRA, KeratinoSens™, h-CLAT) are integrated using a Defined Approach (DA) as described in OECD TG 497.[23][24]
- Principle: A DA is a fixed data interpretation procedure that uses data from specific sources to arrive at a hazard prediction. For example, a "2 out of 3" approach may be used, where positive results in two of the three assays lead to a "sensitizer" classification.
- Outcome: This integrated approach provides a reliable prediction of both sensitization hazard (yes/no) and, in some cases, potency sub-categorization (e.g., GHS 1A vs. 1B), which is critical for quantitative risk assessment (QRA).[22][24][25]

Causality: This multi-assay, mechanism-based strategy provides a more complete picture of a substance's sensitization potential than any single test.[22] By probing distinct key events in the AOP, it enhances prediction accuracy and replaces the need for animal testing, aligning with modern ethical and regulatory standards.[20][23]

Conclusion

Phenethyl isovalerate is a well-characterized fragrance ingredient with a desirable olfactory profile and a strong safety record supported by RIFM and IFRA. Its successful application in cosmetics hinges on a scientific approach to formulation and evaluation. By employing the protocols detailed in this guide for stability, sensory performance, and modern safety assessment, developers can confidently incorporate **phenethyl isovalerate** to create stable, effective, and safe consumer products. Adherence to OECD guidelines for safety testing is not only best practice but a regulatory necessity in many key markets.

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